

n-Eicosane: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: *n*-Eicosane

Cat. No.: B1172931

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Introduction

n-Eicosane ($C_{20}H_{42}$), a straight-chain saturated hydrocarbon, is a significant long-chain alkane found naturally in various plant species and as a component of paraffin wax. Its well-defined physical and chemical characteristics make it a valuable compound in diverse scientific and industrial applications, including as a phase-change material for thermal energy storage, a component in lubricants and cosmetics, and as a reference standard in chromatography. This technical guide provides an in-depth overview of the core chemical and physical properties of **n-eicosane**, complete with detailed experimental methodologies and structured data for ease of reference.

Chemical and Physical Properties

The chemical and physical properties of **n-eicosane** are summarized in the tables below, providing a comprehensive quantitative overview.

Table 1: General and Physical Properties of n-Eicosane

Property	Value	Reference
Molecular Formula	C ₂₀ H ₄₂	[1]
Molecular Weight	282.55 g/mol	[1]
Appearance	Colorless crystals or white crystalline solid	[2]
Odor	Odorless	[2]
Melting Point	36-38 °C (97-100 °F; 309-311 K)	[3]
Boiling Point	343.1 °C (649.5 °F; 616.2 K) at 760 mmHg	[3]
Density (Solid)	0.7886 g/cm ³ at 20 °C	[2]
Density (Liquid)	0.778 g/cm ³ at 48 °C	[4]
Vapor Density	9.75 (Air = 1)	[5]
Vapor Pressure	<0.001 hPa at 25 °C	[6]
Flash Point	>113 °C (235 °F; 386 K)	[3]
Refractive Index	1.4425 at 20 °C	[2]
Water Solubility	Insoluble	[5][7]
Solubility in other solvents	Soluble in ether, petroleum ether, and benzene; slightly soluble in acetone and chloroform.	[7][8]

Table 2: Thermochemical Properties of n-Eicosane

Property	Value	Reference
Heat of Fusion	241 J/g	[4]
Standard Molar Entropy (S^\ominus_{298})	558.6 J K ⁻¹ mol ⁻¹	[3]
Heat Capacity (C)	602.5 J K ⁻¹ mol ⁻¹ (at 6.0 °C)	[3]

Experimental Protocols

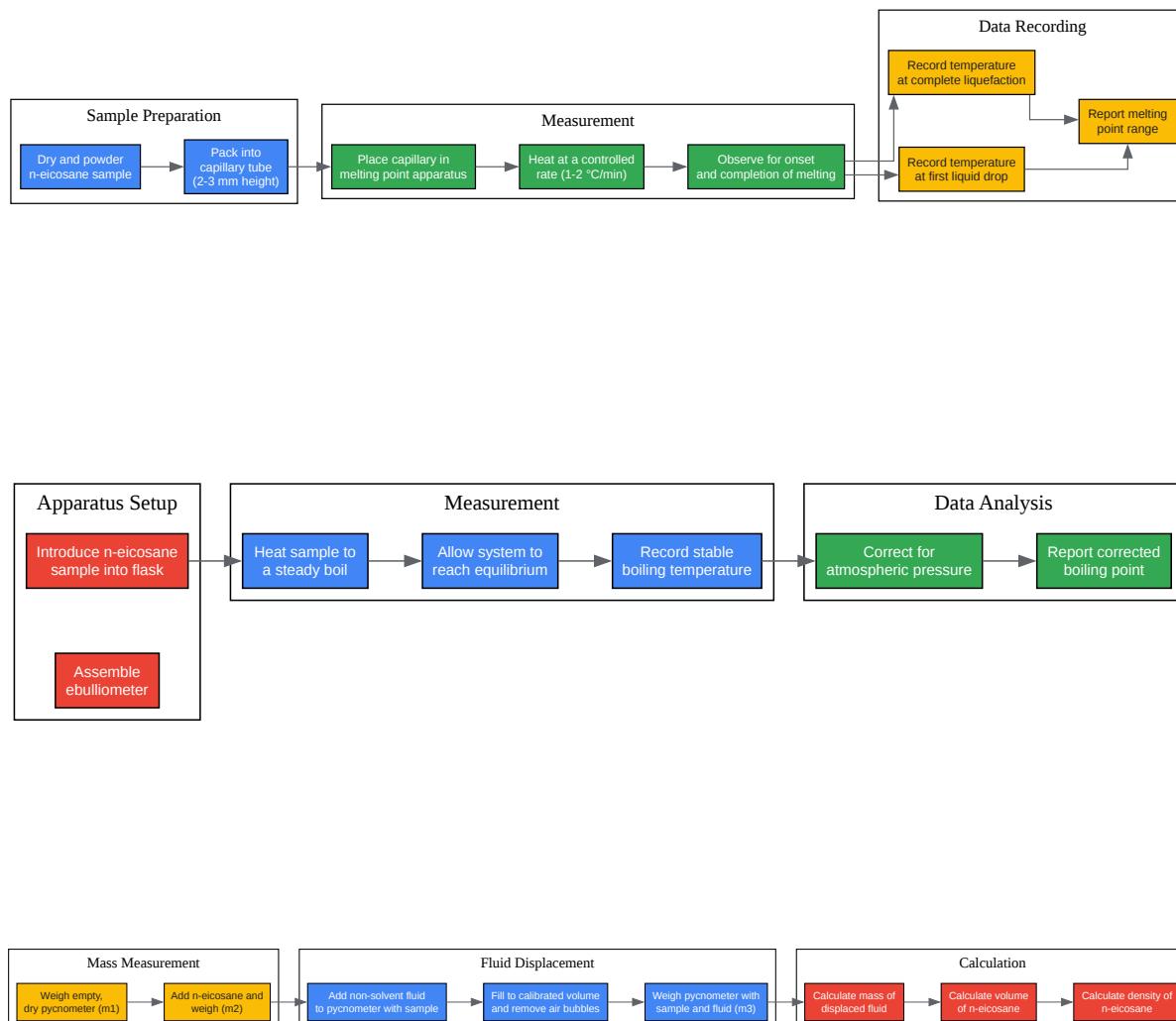
The following sections detail standardized methodologies for determining the key physical properties of **n-eicosane**. These protocols are based on established standards and common laboratory practices.

Melting Point Determination (Capillary Method)

The melting point of **n-eicosane** can be accurately determined using the capillary method, a widely accepted technique for crystalline solids.

Methodology:

- Sample Preparation: A small amount of dry, powdered **n-eicosane** is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or an electronic temperature sensor.
- Heating: The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transformed into a clear liquid is recorded as the completion of melting. The melting point is reported as a range between these two temperatures.



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